

Technical Guide: Physicochemical Properties and Synthesis of 4-Bromo-3-methylphenol

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Compound of Interest

Compound Name: **4-Bromo-3-methylphenol**

Cat. No.: **B031395**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **4-Bromo-3-methylphenol**. It includes detailed experimental protocols for the determination of these properties and a workflow diagram for its synthesis, catering to the needs of researchers and professionals in drug development and chemical synthesis.

Core Properties of 4-Bromo-3-methylphenol

4-Bromo-3-methylphenol, also known as 4-bromo-m-cresol, is a brominated phenol derivative. Its chemical structure consists of a phenol ring substituted with a bromine atom at position 4 and a methyl group at position 3. This compound serves as a versatile intermediate in organic synthesis, particularly in the preparation of more complex molecules for pharmaceuticals and other specialty chemicals.^{[1][2][3]}

Physical and Chemical Data

A summary of the key physical and chemical properties of **4-Bromo-3-methylphenol** is presented below.

Property	Value
Molecular Formula	C ₇ H ₇ BrO
Molecular Weight	187.03 g/mol [4]
CAS Number	14472-14-1
Appearance	White to pale cream or brown powder or fused solid. [5] [6]
Melting Point	55-70 °C (range from various sources) [1] [5] [6] [7] [8] [9]
Boiling Point	142-145 °C at 23 mmHg; 247.4 ± 20.0 °C at 760 mmHg [7] [8] [10]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following sections detail the standard laboratory procedures for these measurements.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[\[9\]](#)
- Capillary tubes (sealed at one end)[\[8\]](#)
- Thermometer
- Mortar and pestle (optional, for grinding crystals)

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **4-Bromo-3-methylphenol** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, and the tube is inverted and tapped gently to pack the solid into the sealed end. The sample height should be 2-3 mm.[8]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[9]
- Heating: The sample is heated rapidly to a temperature about 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.[8]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- Purity Check: A sharp melting range of 1-2°C is indicative of a pure compound. A broad melting range suggests the presence of impurities.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

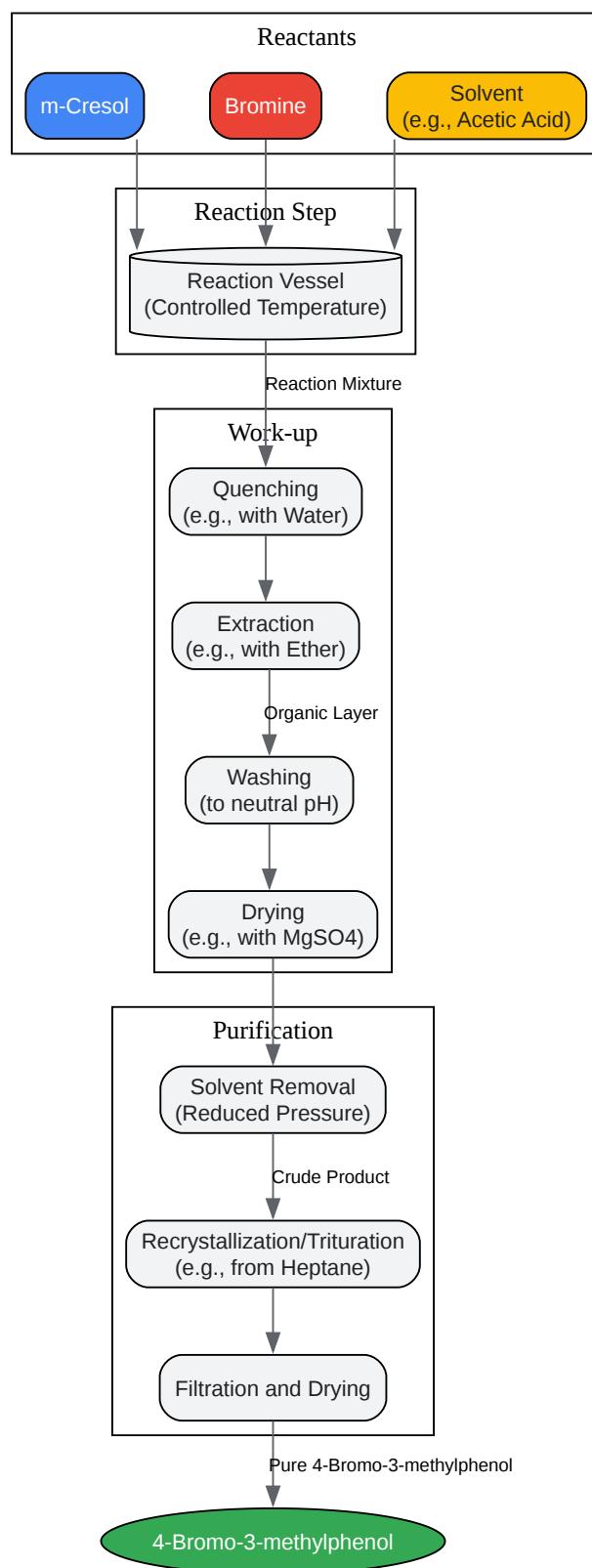
- Thiele tube or a small test tube with a side arm[10][11]
- Thermometer
- Capillary tube (sealed at one end)[10]
- Heating source (e.g., Bunsen burner or oil bath)[10]
- Small rubber band or wire to attach the capillary tube to the thermometer[10]

Procedure:

- Sample Preparation: A small amount (a few milliliters) of liquid **4-Bromo-3-methylphenol** is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end downwards.[11][12]
- Apparatus Setup: The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then clamped and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[10][11]
- Heating: The Thiele tube is heated gently and evenly. As the temperature rises, air trapped in the capillary tube will expand and escape as a slow stream of bubbles.[10]
- Observation: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed, and the liquid is allowed to cool. [11]
- Boiling Point Reading: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the substance at the recorded atmospheric pressure.[10]

Synthesis Workflow

A common method for the synthesis of **4-Bromo-3-methylphenol** is the regioselective bromination of m-cresol.[1][5] The following diagram illustrates the general workflow for this synthesis.

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Caption: Synthesis workflow of **4-Bromo-3-methylphenol**.

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